

Personal protective equipment for handling Cryosim-3

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Compound of Interest

Compound Name: Cryosim-3

Cat. No.: B606820

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Essential Safety and Handling Guide for Cryosim-3

This document provides crucial safety, operational, and disposal protocols for the handling of **Cryosim-3**, a water-soluble TRPM8 receptor agonist. It is intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

Important Clarification: Despite its name, **Cryosim-3** is not a cryogenic substance. It is a water-soluble chemical compound and does not require specialized cryogenic handling procedures or personal protective equipment.

Summary of Cryosim-3 Properties

Cryosim-3 (1-diisopropylphosphorylnonane) is a selective and potent TRPM8 receptor agonist. [1][2] It is being investigated for its potential to relieve dry eye discomfort by inducing a cooling sensation and increasing tear secretion.[1][2][3]

Property	Value	Source
Chemical Name	1-diisopropylphosphorylnonane	[1][2]
Common Name	Cryosim-3 (C3)	[1][2]
Function	TRPM8 Receptor Agonist	[1][3]
Solubility	Water-soluble	[1][3]
Primary Application	Ocular surface cooling and tear secretion stimulation	[1][2][4]
Reported Concentration	2 mg/mL in aqueous solution for topical application	[1][2]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Cryosim-3** powder or solutions to prevent accidental exposure.

PPE Component	Specification	Rationale
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes of Cryosim-3 solutions.[5][6][7]
Hand Protection	Nitrile or neoprene gloves.	Prevents direct skin contact with the compound.
Body Protection	A standard laboratory coat.	Protects skin and clothing from spills.[5][6]

Operational Plan: Safe Handling and Preparation of Solutions

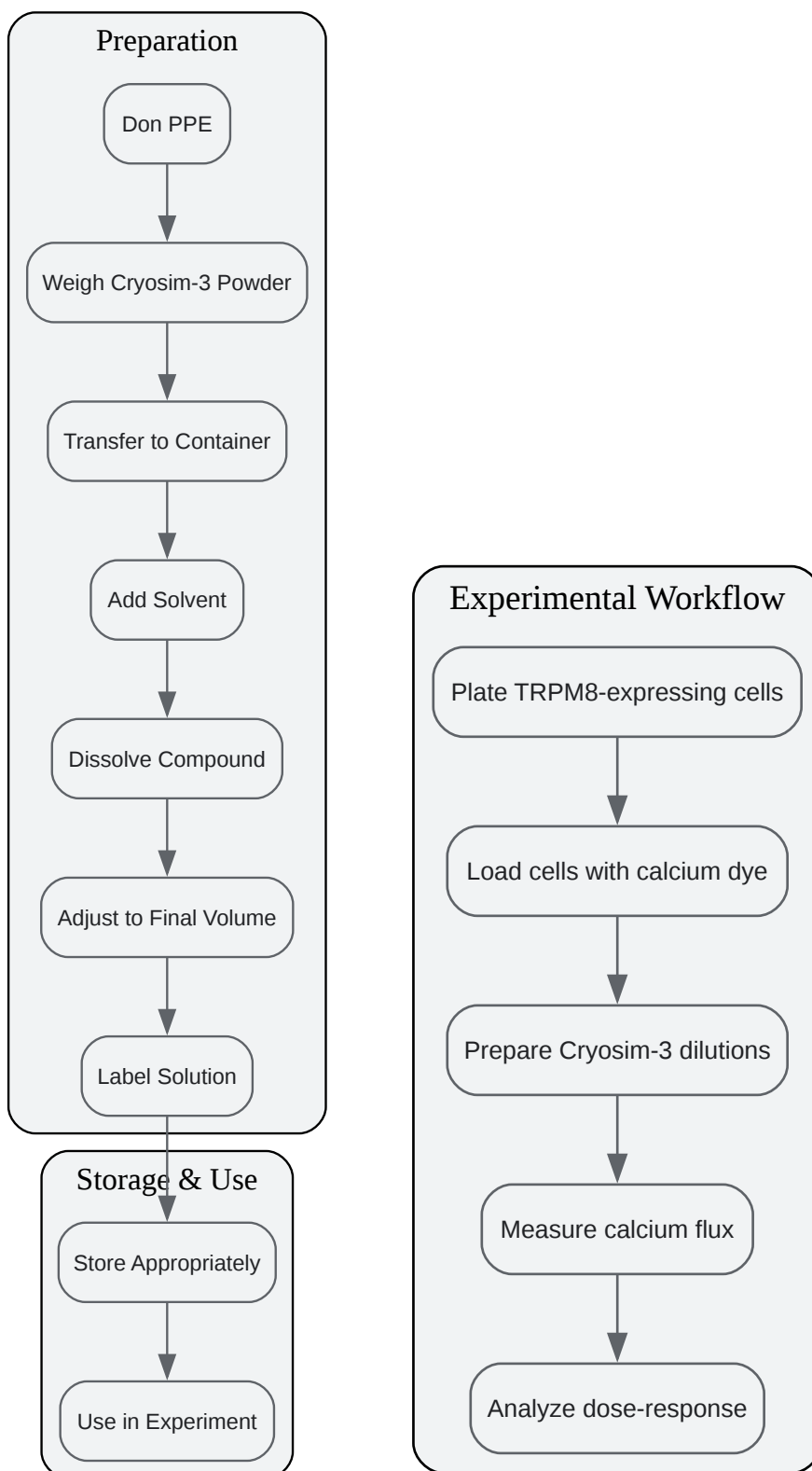
This section provides a step-by-step guide for the safe handling of **Cryosim-3**, from receiving the compound to the preparation of a stock solution.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly sealed.

Preparation of a Stock Solution (e.g., 2 mg/mL)

- Ventilation: All weighing and solution preparation should be performed in a well-ventilated area, such as a chemical fume hood.
- Weighing:
 - Don the required PPE (lab coat, gloves, safety glasses).
 - Tare a clean, appropriate weighing vessel on an analytical balance.
 - Carefully weigh the desired amount of **Cryosim-3** powder.
- Dissolving:
 - Transfer the weighed **Cryosim-3** powder to a suitable sterile container (e.g., a volumetric flask).
 - Add a portion of the desired solvent (e.g., sterile water or a specific buffer) to the container.
 - Gently swirl or vortex the solution until the **Cryosim-3** is completely dissolved.
 - Add the remaining solvent to reach the final desired volume and mix thoroughly.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.



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